

# Application Notes and Protocols for Thianthrene Derivatives in Advanced Energy Storage

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## Compound of Interest

Compound Name: 1,9-Thianthrenedicarboxylic acid

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This document provides detailed application notes and experimental protocols for the utilization of thianthrene derivatives in the development of advanced energy storage materials.

Thianthrene, a sulfur-containing heterocyclic compound, and its derivatives have emerged as promising candidates for various energy storage applications due to their unique electronic properties, thermal stability, and reversible redox behavior.[1][2][3] These materials are being explored in supercapacitors, lithium-ion batteries, and redox flow batteries.[1][4][5][6]

## Applications in Energy Storage

Thianthrene derivatives offer several advantages in energy storage systems. Their extended  $\pi$ -conjugated structure and the presence of sulfur atoms contribute to high charge storage capacity and enhanced electrochemical performance.[1][2] They can be functionalized to tune their redox potentials and solubility, making them versatile for different battery and supercapacitor configurations.[7]

- **Supercapacitors:** Thianthrene-based conjugated microporous polymers (CMPs) exhibit high specific capacitance and excellent cycling stability, making them suitable as electrode materials for supercapacitors.[1][8][9][10]
- **Lithium-ion Batteries:** Small molecule thianthrene derivatives have been investigated as high-potential cathode materials in lithium-ion batteries, offering high discharge plateaus.[4][6]

- Redox Flow Batteries: Thianthrene derivatives are utilized as organic mediators and bipolar redox-active molecules in non-aqueous and symmetric all-organic redox flow batteries, contributing to high cell voltages and energy densities.[\[7\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

## Quantitative Performance Data

The following tables summarize the key performance metrics of various thianthrene derivatives in different energy storage applications.

Table 1: Thianthrene Derivatives in Supercapacitors

Derivative/Material	Specific Capacitance (F g <sup>-1</sup> )	Current Density (A g <sup>-1</sup> )	Cycling Stability	Reference
PyPh-BZ-Th CMP	617	0.5	-	<a href="#">[1]</a>
PyPh-BZ-SU CMP	538	0.5	-	<a href="#">[1]</a>
PyPh-BZ-DSU CMP	596	0.5	-	<a href="#">[1]</a>
P-Th-POP	217	0.5	>5000 cycles at 10 A g <sup>-1</sup>	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>

Table 2: Thianthrene Derivatives in Batteries

Derivative/ Material	Application	Discharge Voltage (V)	Specific Capacity (mAh g <sup>-1</sup> )	Cycling Performanc e	Reference
BDBDT	Li-ion Battery Cathode	3.9 (vs. Li/Li <sup>+</sup> )	63 (after 100 cycles)	100 cycles at 500 mA g <sup>-1</sup>	<a href="#">[4]</a> <a href="#">[6]</a>
Thianthrene- functionalized polynorborne nes	Dual-ion Battery Cathode	4.1 (vs. Li/Li <sup>+</sup> )	up to 66	-	<a href="#">[16]</a> <a href="#">[17]</a>
PQtBuTH	Symmetric All-Organic RFB	-	-	44% capacity retention over 450 cycles	<a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Thianthrene polymers	Redox Mediator for RFB	4 V-class	-	Successful mediation cycles	<a href="#">[7]</a> <a href="#">[14]</a>
TPEHBZ- ThBS CMP	Li-ion Battery Anode	-	408 (at 0.1C)	-	<a href="#">[5]</a>
TPEHBZ- ThBS CMP	Na-ion Battery Anode	-	262 (at 0.1C)	-	<a href="#">[5]</a>

## Experimental Protocols

This section provides detailed methodologies for the synthesis of thianthrene derivatives and the fabrication and testing of energy storage devices.

### Synthesis of Thianthrene-Based Porous Organic Polymers (POPs)

This protocol describes a general procedure for synthesizing thianthrene-based POPs via Sonogashira or Suzuki coupling reactions.[\[8\]](#)[\[9\]](#)

Materials:

- 2,8-dibromothianthrene (Th-Br<sub>2</sub>)
- Co-monomers (e.g., 1,3,6,8-tetraethynylpyrene (P-T) for Sonogashira coupling; 1,3,5-tris(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzene (Bz-3BO) for Suzuki coupling)
- Catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, CuI)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>, Et<sub>3</sub>N)
- Solvents (e.g., DMF, THF, toluene)

Protocol for Sonogashira Coupling (e.g., P-Th-POP):

- In a flame-dried Schlenk tube, add 2,8-dibromothianthrene, 1,3,6,8-tetraethynylpyrene, CuI, PPh<sub>3</sub>, and Pd(PPh<sub>3</sub>)<sub>4</sub>.
- Add a mixture of DMF and Et<sub>3</sub>N as the solvent.
- Degas the mixture and place it under a nitrogen atmosphere.
- Heat the reaction mixture at the appropriate temperature (e.g., 110 °C) for a specified time (e.g., 72 h).
- After cooling to room temperature, collect the precipitate by filtration.
- Wash the solid sequentially with solvents like DMF, THF, and acetone to remove unreacted monomers and catalyst residues.
- Dry the resulting polymer in a vacuum oven.

Protocol for Suzuki Coupling (e.g., Bz-Th-POP):

- In a Schlenk tube, combine 2,8-dibromothianthrene, the boronic ester co-monomer (e.g., Bz-3BO), and Pd(PPh<sub>3</sub>)<sub>4</sub>.
- Add an aqueous solution of K<sub>2</sub>CO<sub>3</sub> and a solvent such as toluene.
- Degas the mixture and heat under a nitrogen atmosphere (e.g., 90°C for 24h).

- After the reaction, cool the mixture and collect the solid product by filtration.
- Wash the polymer with water and organic solvents to purify it.
- Dry the final product under vacuum.

## Fabrication of a Supercapacitor Electrode

Materials:

- Thianthrene-based active material (e.g., P-Th-POP)
- Conductive additive (e.g., Super P carbon black)
- Binder (e.g., PVDF)
- Solvent (e.g., NMP)
- Current collector (e.g., nickel foam or carbon paper)

Protocol:

- Prepare a slurry by mixing the thianthrene-based active material, conductive additive, and binder in a weight ratio of 8:1:1 in NMP.
- Sonciate the mixture to ensure homogeneity.
- Coat the slurry onto a current collector.
- Dry the electrode in a vacuum oven at a specified temperature (e.g., 80-120 °C) for several hours to remove the solvent.
- Press the dried electrode under a specific pressure to ensure good contact between the material and the current collector.

## Electrochemical Measurements

Equipment:

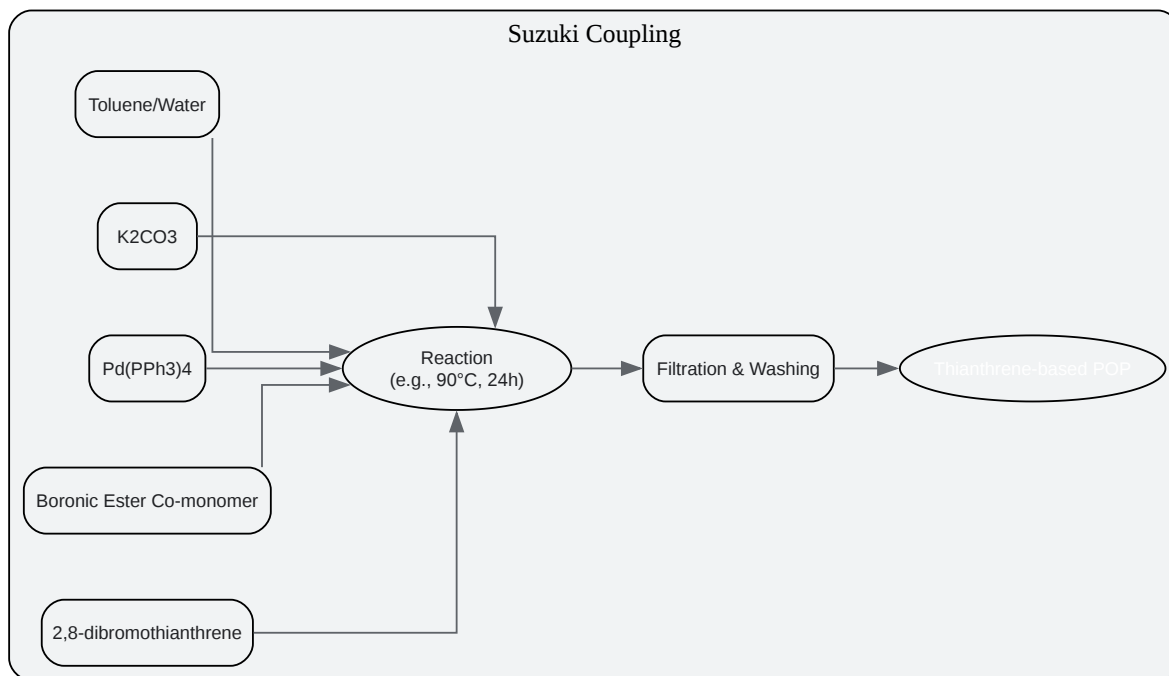
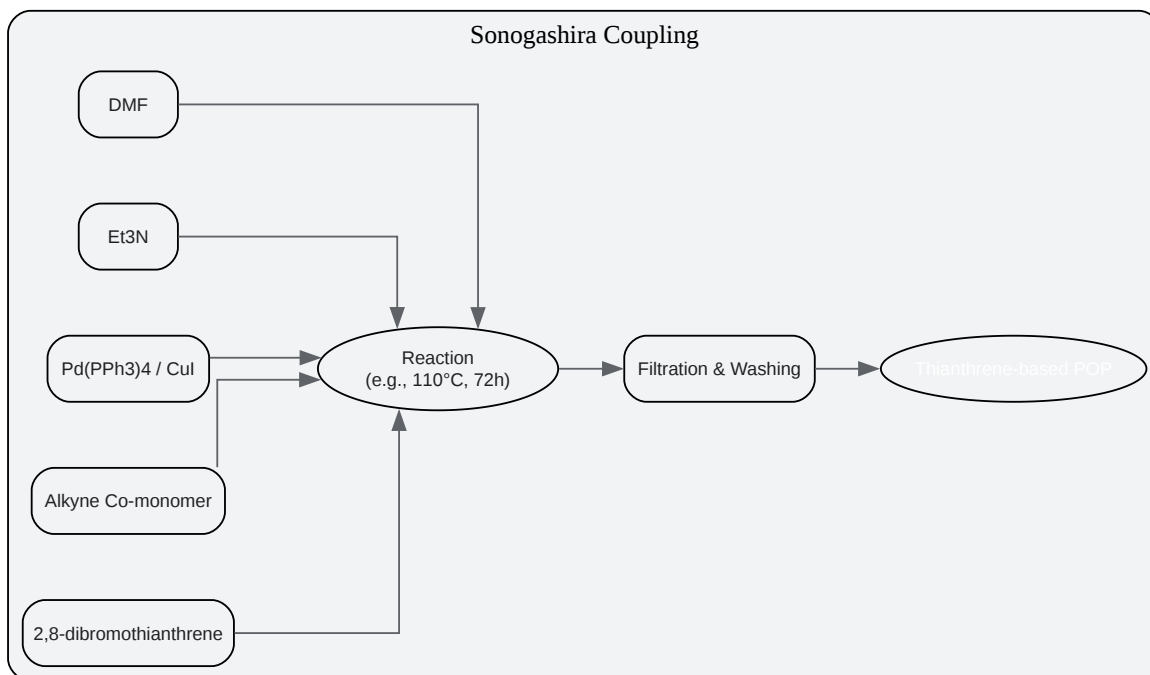
- Electrochemical workstation
- Three-electrode cell or two-electrode coin cell setup
- Reference electrode (e.g., Ag/AgCl or SCE)
- Counter electrode (e.g., platinum wire)
- Electrolyte (e.g., aqueous  $\text{H}_2\text{SO}_4$  or organic electrolyte like  $\text{LiPF}_6$  in EC/DEC)

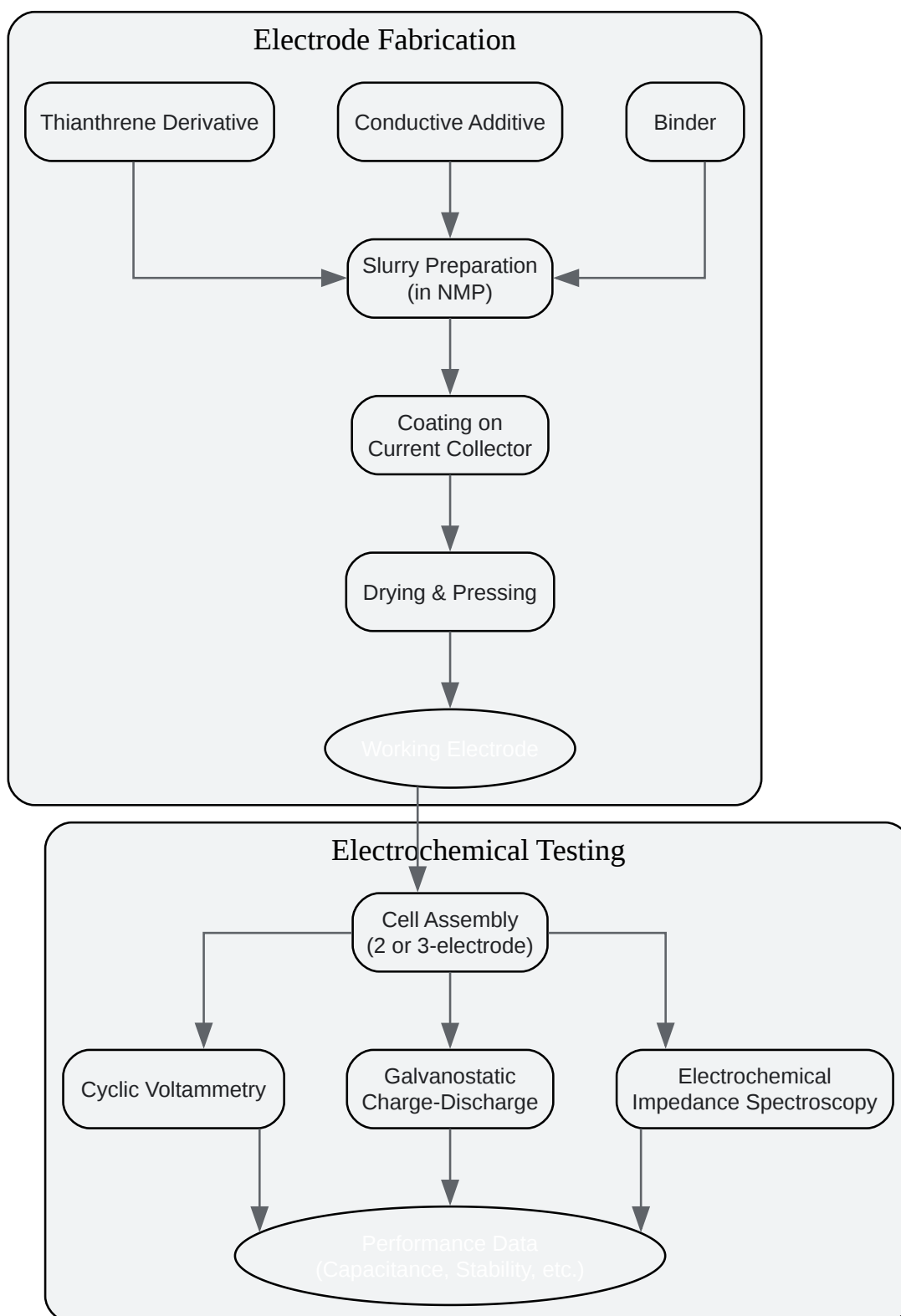
Protocols:

- Cyclic Voltammetry (CV):
  - Assemble the cell with the working electrode (thianthrene-based material), counter electrode, and reference electrode in the chosen electrolyte.
  - Set the potential window and scan rate on the electrochemical workstation.
  - Run the CV scans to evaluate the capacitive behavior and redox reactions.
- Galvanostatic Charge-Discharge (GCD):
  - Use the same cell setup as for CV.
  - Apply a constant current for charging and discharging within a defined potential window.
  - Calculate the specific capacitance from the discharge curves.
- Electrochemical Impedance Spectroscopy (EIS):
  - Perform EIS measurements over a wide frequency range (e.g., 100 kHz to 0.01 Hz) to analyze the internal resistance and charge transfer kinetics of the electrode.

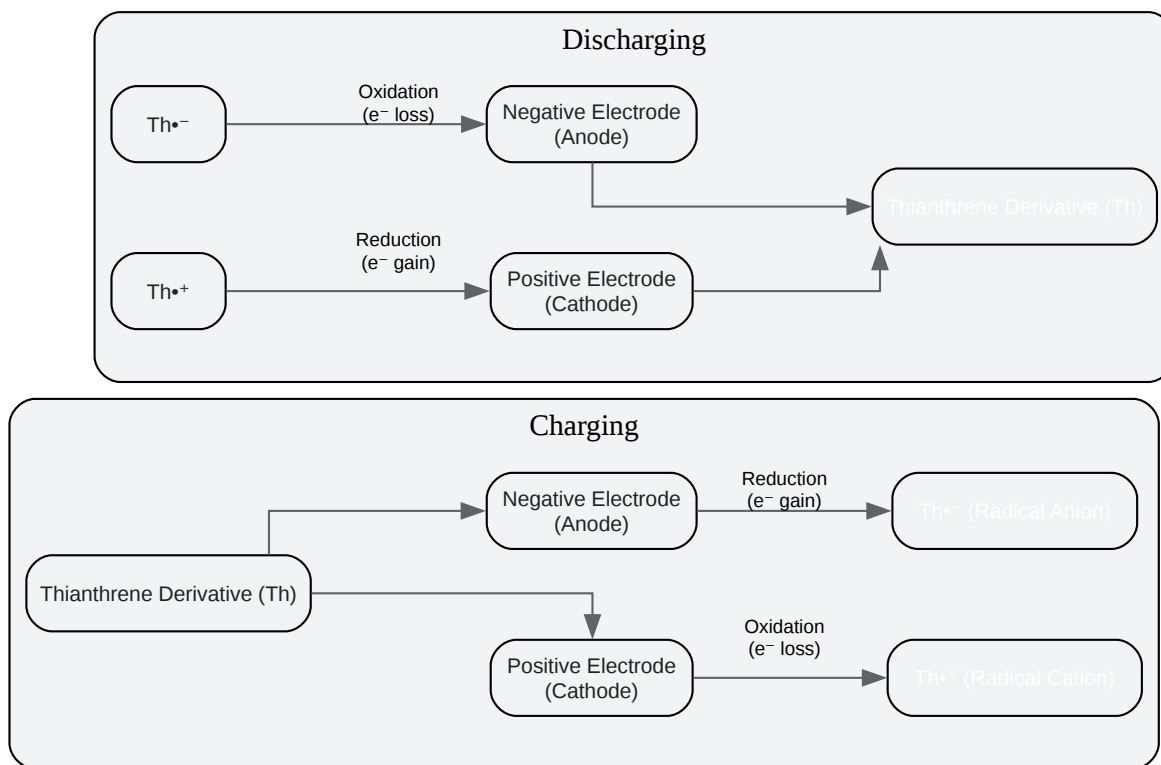
## Visualizations

## Synthesis of Thianthrene-Based Porous Organic Polymers









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